

4-Amino-4'-iodobiphenyl: A Versatile Building Block for Advanced Materials

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Compound of Interest

Compound Name: 4-Amino-4'-iodobiphenyl

Cat. No.: B1295012

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An In-depth Technical Guide for Researchers and Materials Scientists

Introduction

4-Amino-4'-iodobiphenyl is a unique bifunctional organic molecule poised for significant applications in materials science. Its rigid biphenyl core, coupled with a reactive amino group and an iodine atom, makes it an exceptionally versatile precursor for a new generation of high-performance polymers, organic electronic materials, and functional porous frameworks. The strategic placement of the amino and iodo functionalities at the para positions of the biphenyl system allows for the creation of linear and well-defined macromolecular architectures, which are crucial for achieving desirable material properties. This guide explores the potential applications of **4-Amino-4'-iodobiphenyl**, providing insights into its synthesis, properties, and prospective uses in cutting-edge materials.

Physicochemical Properties

A comprehensive understanding of the fundamental properties of **4-Amino-4'-iodobiphenyl** is essential for its application in materials synthesis.

Property	Value	Reference
IUPAC Name	4-(4-iodophenyl)aniline	[1]
CAS Number	7285-77-0	[1]
Molecular Formula	C ₁₂ H ₁₀ IN	[1]
Molecular Weight	295.12 g/mol	[1]
Appearance	Solid	
Melting Point	Not reported	
Solubility	Soluble in common organic solvents	

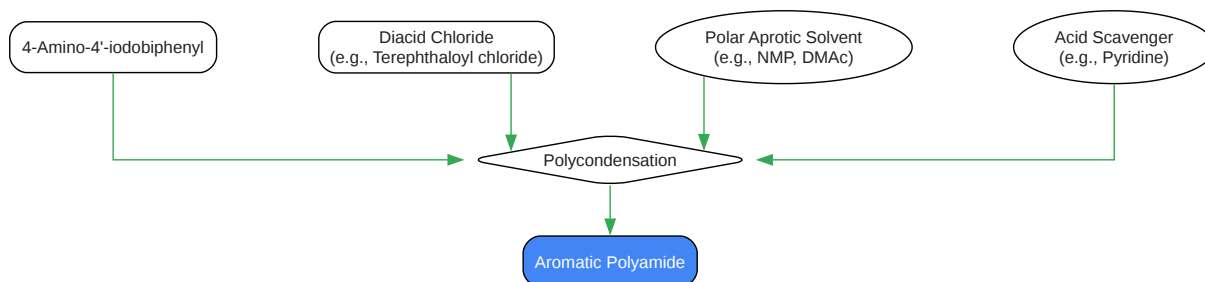
Potential Applications in Polymer Synthesis

The presence of both an amino group and an iodine atom makes **4-Amino-4'-iodobiphenyl** an ideal monomer for various polymerization reactions, leading to materials with tailored properties.

High-Performance Polyamides and Polyimides

The amino group of **4-Amino-4'-iodobiphenyl** can readily participate in polycondensation reactions with diacid chlorides or dianhydrides to form aromatic polyamides and polyimides, respectively. These classes of polymers are renowned for their exceptional thermal stability, mechanical strength, and chemical resistance. The incorporation of the biphenyl unit is expected to enhance the rigidity and thermal properties of the resulting polymers.

Generic Synthesis of Polyamides from **4-Amino-4'-iodobiphenyl**:



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Figure 1: General workflow for the synthesis of aromatic polyamides.

Expected Properties of Polyamides Derived from **4-Amino-4'-iodobiphenyl**:

While specific data for polyamides synthesized from **4-Amino-4'-iodobiphenyl** is not readily available, we can extrapolate expected properties based on similar aromatic polyamides.

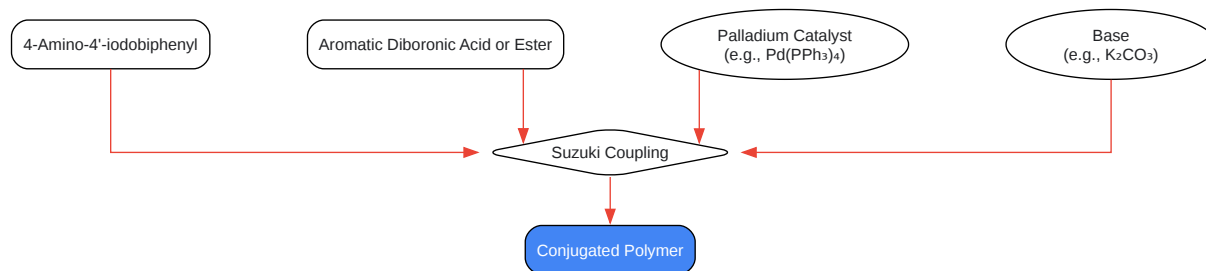
Property	Expected Range
Glass Transition Temperature (Tg)	250 - 350 °C
10% Weight Loss Temperature (TGA)	> 450 °C in N ₂
Tensile Strength	80 - 120 MPa
Solubility	Soluble in polar aprotic solvents (NMP, DMAc)

Conjugated Polymers for Organic Electronics

The iodo group on **4-Amino-4'-iodobiphenyl** serves as an excellent handle for cross-coupling reactions, such as Suzuki and Sonogashira couplings. These reactions are pivotal in synthesizing conjugated polymers, which are the cornerstone of organic electronic devices like organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and organic field-effect

transistors (OFETs). The biphenyl unit contributes to the delocalization of π -electrons along the polymer backbone, which is essential for charge transport.

Suzuki Coupling Polymerization of **4-Amino-4'-iodobiphenyl**:



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Figure 2: Suzuki coupling for the synthesis of conjugated polymers.

Potential Applications in Liquid Crystals

The rigid, rod-like structure of the biphenyl core is a fundamental building block for many liquid crystalline materials. While **4-Amino-4'-iodobiphenyl** itself may not be liquid crystalline, it serves as an excellent scaffold for the synthesis of liquid crystal molecules. The amino and iodo groups can be functionalized with various aliphatic chains and polar groups to induce and tune the mesophase behavior. The introduction of long alkyl or alkoxy chains can promote the formation of nematic and smectic phases, which are crucial for display applications.

Potential as a Linker in Metal-Organic Frameworks (MOFs)

Metal-Organic Frameworks (MOFs) are a class of porous crystalline materials constructed from metal ions or clusters connected by organic linkers. The bifunctional nature of **4-Amino-4'-iodobiphenyl** makes it a promising candidate for a linker in MOF synthesis. The amino group

can coordinate with metal centers, while the iodo group can be used for post-synthetic modification to introduce additional functionalities within the pores of the MOF. The length and rigidity of the biphenyl spacer can be exploited to control the pore size and geometry of the resulting framework.

Hypothetical MOF Assembly with **4-Amino-4'-iodobiphenyl**:

Figure 3: Potential coordination of the linker in a MOF structure.

Experimental Protocols (Exemplary)

While specific protocols for **4-Amino-4'-iodobiphenyl** are not widely published, the following are representative procedures for the types of reactions in which it could be employed.

Synthesis of an Aromatic Polyamide

- In a flame-dried, three-necked flask equipped with a mechanical stirrer and a nitrogen inlet, dissolve **4-Amino-4'-iodobiphenyl** (1.0 mmol) in anhydrous N-methyl-2-pyrrolidone (NMP).
- Cool the solution to 0 °C in an ice bath.
- Slowly add an equimolar amount of a diacid chloride (e.g., terephthaloyl chloride, 1.0 mmol) to the stirred solution.
- Allow the reaction to warm to room temperature and continue stirring for 24 hours under a nitrogen atmosphere.
- Precipitate the resulting polymer by pouring the reaction mixture into a large volume of methanol.
- Collect the polymer by filtration, wash thoroughly with methanol and water, and dry under vacuum at 80 °C.

Suzuki Cross-Coupling Polymerization

- To a reaction vessel, add **4-Amino-4'-iodobiphenyl** (1.0 mmol), an aromatic diboronic acid or ester (1.0 mmol), a palladium catalyst such as Pd(PPh₃)₄ (2-5 mol%), and a base like potassium carbonate (3.0 mmol).

- Add a degassed solvent system, typically a mixture of toluene and water.
- Heat the mixture to reflux (around 90-100 °C) under a nitrogen atmosphere for 48-72 hours.
- After cooling to room temperature, precipitate the polymer in methanol.
- Purify the polymer by repeated washing or Soxhlet extraction to remove catalyst residues and oligomers.
- Dry the final polymer under vacuum.

Conclusion

4-Amino-4'-iodobiphenyl is a highly promising, yet underexplored, building block for materials science. Its unique combination of a rigid biphenyl core and versatile amino and iodo functionalities opens up a vast design space for the creation of novel high-performance polymers, liquid crystals, and metal-organic frameworks. Further research into the synthesis and characterization of materials derived from this monomer is warranted and is expected to lead to significant advancements in various fields, from organic electronics to porous materials. This guide serves as a foundational resource to inspire and facilitate such future investigations.

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References

- 1. 4-Amino-4'-iodobiphenyl | C₁₂H₁₀IN | CID 101401 - PubChem [pubchem.ncbi.nlm.nih.gov]
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